

# Technical Guide: A Profile of a Structurally Related Compound

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## Compound of Interest

Compound Name: 5,5-Dimethoxyhex-1-en-3-ol

Cat. No.: B15430326

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Important Note for the Reader: An extensive search for the compound "**5,5-Dimethoxyhex-1-en-3-ol**" and its corresponding CAS number did not yield any specific results in publicly available chemical databases. This suggests that the requested compound may be novel, not widely documented, or that the nomenclature may be imprecise.

This guide therefore focuses on a structurally similar and well-documented compound: 3,5-Dimethylhex-1-en-3-ol. This tertiary alcohol shares a six-carbon backbone with a vinyl group and a hydroxyl group, with methyl substitutions. It is our assessment that information on this related compound will be of significant value to researchers and scientists in the field of drug development and organic synthesis.

## Chemical Identity and Properties of 3,5-Dimethylhex-1-en-3-ol

CAS Number: 3329-48-4<sup>[1]</sup><sup>[2]</sup>

Molecular Formula: C<sub>8</sub>H<sub>16</sub>O<sup>[1]</sup><sup>[2]</sup>

IUPAC Name: 3,5-Dimethylhex-1-en-3-ol<sup>[2]</sup>

This compound is a tertiary alcohol, a structural motif of interest in medicinal chemistry due to its potential to introduce specific steric and electronic properties into a molecule.

## Physicochemical Data

A summary of the key physicochemical properties of 3,5-Dimethylhex-1-en-3-ol is presented in the table below. These parameters are crucial for understanding its behavior in various experimental and biological systems.

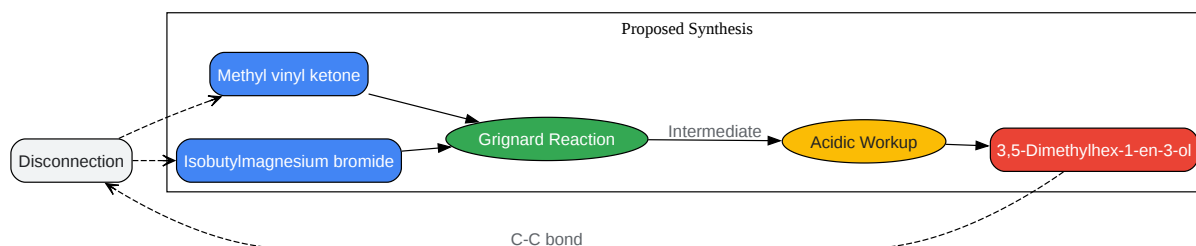
Property	Value	Unit	Source
Molecular Weight	128.215	g/mol	[1]
Boiling Point	143.6	°C at 760 mmHg	[2]
Density	0.834	g/cm <sup>3</sup>	[2]
Flash Point	40.1	°C	[2]
Vapor Pressure	2.13	mmHg at 25°C	[2]
XLogP3	2.1	[2]	
Hydrogen Bond Donor Count	1	[2]	
Hydrogen Bond Acceptor Count	1	[2]	
Rotatable Bond Count	3	[2]	

## Synthesis and Experimental Protocols

The synthesis of tertiary alcohols such as 3,5-Dimethylhex-1-en-3-ol is a fundamental transformation in organic chemistry. A common and effective method involves the Grignard reaction, where a Grignard reagent is reacted with a suitable ketone.

## Retrosynthetic Analysis and Proposed Synthesis

A logical retrosynthetic disconnection of 3,5-Dimethylhex-1-en-3-ol points to methyl vinyl ketone and isobutylmagnesium bromide as readily available starting materials. The overall synthetic workflow is depicted below.



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Caption: Retrosynthetic analysis and proposed synthetic pathway for 3,5-Dimethylhex-1-en-3-ol.

## Detailed Experimental Protocol: Grignard Synthesis

The following protocol outlines a potential laboratory-scale synthesis of 3,5-Dimethylhex-1-en-3-ol.

Materials:

- Magnesium turnings
- Iodine crystal (as initiator)
- Anhydrous diethyl ether
- Isobutyl bromide
- Methyl vinyl ketone
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate

- Standard glassware for inert atmosphere reactions (e.g., Schlenk line)

Procedure:

- Preparation of the Grignard Reagent:
  - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place magnesium turnings.
  - Add a small crystal of iodine.
  - Add a solution of isobutyl bromide in anhydrous diethyl ether dropwise from the dropping funnel. The disappearance of the iodine color and the gentle refluxing of the ether indicate the initiation of the reaction.
  - After the addition is complete, reflux the mixture for 30 minutes to ensure complete formation of the Grignard reagent.
- Reaction with Ketone:
  - Cool the Grignard reagent solution to 0 °C in an ice bath.
  - Add a solution of methyl vinyl ketone in anhydrous diethyl ether dropwise from the dropping funnel, maintaining the temperature below 5 °C.
  - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 1-2 hours.
- Workup and Purification:
  - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
  - Separate the organic layer, and extract the aqueous layer with diethyl ether.
  - Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
  - Filter the drying agent and remove the solvent under reduced pressure.

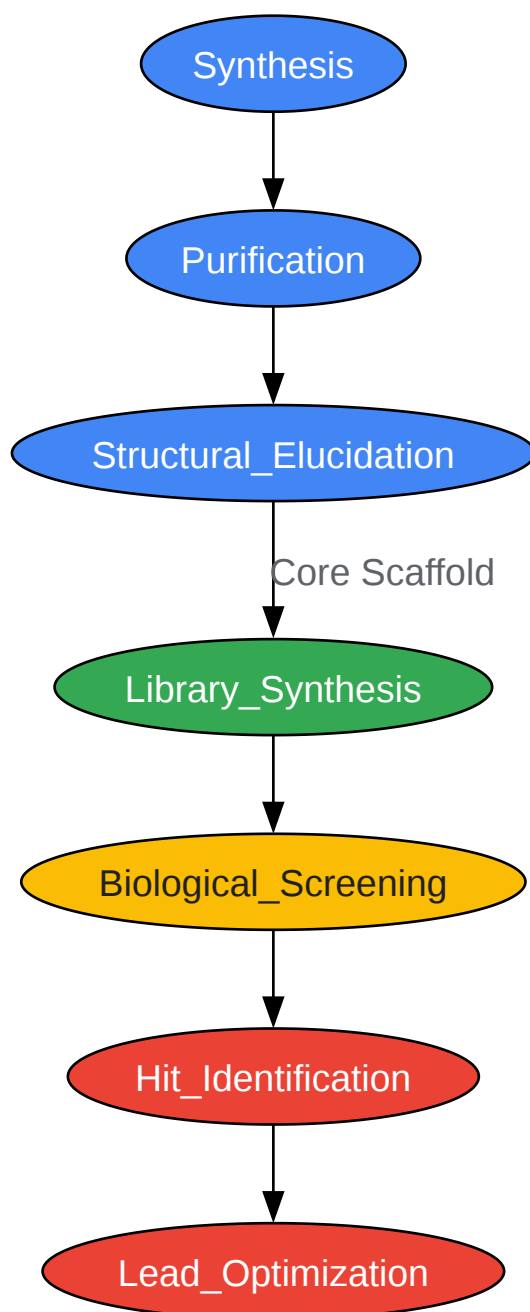
- Purify the crude product by vacuum distillation or column chromatography to yield pure 3,5-Dimethylhex-1-en-3-ol.

## Potential Applications in Drug Development and Research

While specific biological activities of 3,5-Dimethylhex-1-en-3-ol are not extensively reported, its structural features suggest potential areas of application for researchers in drug development.

- **Scaffold for Bioactive Molecules:** The combination of a tertiary alcohol and a vinyl group provides multiple points for further chemical modification. This allows for the generation of a library of derivatives for screening in various biological assays.
- **Chiral Building Block:** The tertiary alcohol creates a chiral center, making it a potential starting material for the stereoselective synthesis of more complex molecules. The resolution of the racemic mixture or the development of an asymmetric synthesis would be a key step in this application.
- **Metabolic Stability Studies:** The tertiary alcohol moiety can influence the metabolic stability of a drug candidate. This compound could be used as a reference in studies investigating the metabolism of molecules containing similar structural features.

The logical workflow for exploring the potential of this compound in a drug discovery context is outlined below.



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Caption: A generalized workflow for the integration of a novel chemical entity into a drug discovery program.

## Conclusion

While the initially requested "**5,5-Dimethoxyhex-1-en-3-ol**" remains elusive in the chemical literature, the structurally related 3,5-Dimethylhex-1-en-3-ol presents a well-characterized

compound with potential for further investigation. Its straightforward synthesis and the presence of versatile functional groups make it an attractive building block for medicinal chemistry and materials science. This technical guide provides a foundational understanding of its properties and synthesis, offering a starting point for researchers and drug development professionals interested in exploring the chemical space around substituted hexenols. Further research into the biological activities of this compound and its derivatives is warranted.

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## References

- 1. Page loading... [guidechem.com]
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